

# Technical Specifications of Cicletanine-d4 Hydrochloride

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cicletanine-d4 Hydrochloride

CAS No.: 1189491-41-5

Cat. No.: S864552

Get Quote

The table below consolidates the key technical data for the deuterated standard, **Cicletanine-d4 Hydrochloride**.

| Property          | Specification   |
|-------------------|---|
| CAS Number        | 1189491-41-5 [1] [2] [3]  |
| Molecular Formula | C <sub>14</sub> H <sub>9</sub> D <sub>4</sub> Cl <sub>2</sub> NO <sub>2</sub> [1] [4] [2] |
| Molecular Weight  | 302.19 g/mol [1] [4] [2]  |
| Chemical Name     | Deuterium-labeled Cicletanine Hydrochloride [2] [3]                                       |
| Storage           | Store at room temperature (recommended conditions may vary by supplier) [2] [3]           |
| PSA               | 44.48 [5]   |

## Supplier Information

This compound is available from several specialty chemical suppliers for research purposes. The table below lists the identified suppliers.

| Supplier                     | Catalogue Number | Available Sizes           |
|------------------------------|------------------|---------------------------|
| Santa Cruz Biotechnology [4] | sc-217892        | 1 mg                      |
| MedChemExpress (MCE) [2] [3] | HY-141730S       | 1 mg, 10 mg               |
| Pharmaffiliates [1]          | PA STI 021370    | Information not specified |
| SynZeal [6]                  | SZ-C274D01       | Synthesis on demand       |

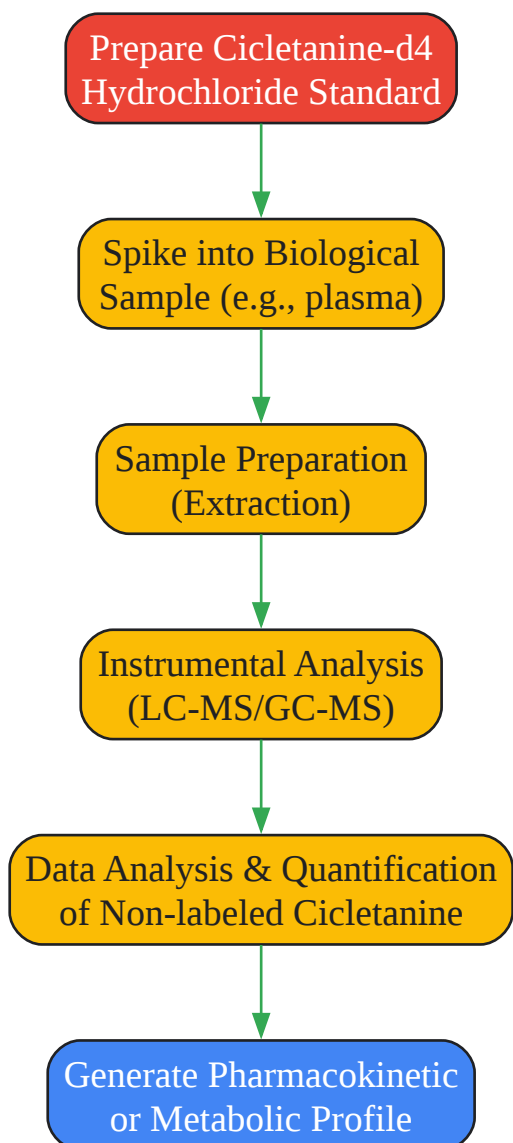
## Research Context & Applications

Cicletanine is the non-deuterated parent compound and is used in the treatment of **hypertension** [1]. It has also been studied as a potential treatment for diabetes, hypokalemia, and hyponatremia [6].

The deuterated standard, **Cicletanine-d4 Hydrochloride**, is primarily used in pharmaceutical research and development. Its main applications include [2] [3]:

- **Internal Standard:** It serves as an internal standard for the quantitative analysis of Cicletanine using advanced techniques like **LC-MS, GC-MS, or NMR**.
- **Tracer:** The compound can be used as a tracer to study the pharmacokinetic and metabolic profiles of the drug during the development process.

The following diagram illustrates the typical workflow for using this deuterated standard in analytical research:



[Click to download full resolution via product page](#)

> Workflow for using **Cicletanine-d4 Hydrochloride** as an internal standard in bioanalysis.

## How to Proceed with Your Research

The search results provide a solid foundation but lack the detailed experimental protocols requested.

- **For Detailed Documentation:** I recommend visiting the supplier websites (particularly **MedChemExpress** and **Santa Cruz Biotechnology**) directly. They typically provide a **Certificate of Analysis (COA)** for each product lot, which contains detailed purity data.

- **For Experimental Protocols:** The specific methodologies for experiments using this standard would be found in published scientific literature. You can search databases like **PubMed** using the compound's CAS number (1189491-41-5) or name to find research articles that detail its use.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Pharmaffiliates Cicletanine -impurities | Pharmaffiliates En... [pharmaffiliates.com]
2. Cicletanine-d4 hydrochloride | Stable Isotope [medchemexpress.com]
3. Cicletanine-d4 hydrochloride | Stable Isotope [medchemexpress.com]
4. - Cicletanine | SCBT - Santa Cruz Biotechnology d 4 Hydrochloride [scbt.com]
5. - Cicletanine | C<sub>14</sub>H<sub>13</sub>Cl<sub>2</sub>NO<sub>2</sub> | CID... - PubChem d 4 Hydrochloride [pubchem.ncbi.nlm.nih.gov]
6. | SynZeal Cicletanine [synzeal.com]

To cite this document: Smolecule. [Technical Specifications of Cicletanine-d4 Hydrochloride].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b864552#cicletanine-d4-hydrochloride-deuterated-standard>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)